

Mitigating weight loss in mice treated with JNJ-26854165

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Compound of Interest

Compound Name: Serdemetan

Cat. No.: B2639068

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Technical Support Center: JNJ-26854165 Studies in Mice

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing JNJ-26854165 in murine models. The following information is intended to assist in mitigating common side effects, specifically weight loss, and to provide guidance on experimental protocols.

Frequently Asked Questions (FAQs)

Q1: We are observing significant weight loss in mice treated with JNJ-26854165. Is this a known side effect?

A1: Yes, weight loss has been reported as a side effect in mice treated with JNJ-26854165. In a study conducted by the Pediatric Preclinical Testing Program, weight loss and morbidity were observed in mice receiving a 20 mg/kg daily dose, which necessitated a 25% dose reduction during the study. While the exact mechanisms driving this weight loss are not fully elucidated, they are likely multifactorial and related to the compound's mechanisms of action.

Q2: What are the potential mechanisms behind JNJ-26854165-induced weight loss?

A2: JNJ-26854165 has two primary mechanisms of action that could contribute to weight loss:

- **p53 Activation:** JNJ-26854165 is an antagonist of the human double minute 2 (HDM2) protein, which leads to the activation of the p53 tumor suppressor protein.^{[1][2][3]} Activated p53 can induce cell cycle arrest and apoptosis, and systemic activation may contribute to general malaise, reduced food intake, and consequently, weight loss.
- **Inhibition of Cholesterol Transport:** JNJ-26854165 has been shown to inhibit cholesterol transport and induce a phenotype similar to Tangier disease by promoting the degradation of the ATP-binding cassette subfamily A member 1 (ABCA1) transporter.^{[1][2]} Disruption of cholesterol homeostasis can impact various cellular processes and may contribute to metabolic disturbances leading to weight loss.

Q3: At what point should we become concerned about the degree of weight loss in our experimental animals?

A3: Significant weight loss is a critical humane endpoint in animal studies. A common guideline is to consider intervention when an animal loses 15-20% of its initial body weight. It is imperative to adhere to your institution's specific Institutional Animal Care and Use Committee (IACUC) guidelines for humane endpoints.

Q4: Can we adjust the dose of JNJ-26854165 to mitigate weight loss?

A4: Dose reduction can be a viable strategy. As mentioned, a 25% dose reduction was implemented in a previous study due to weight loss.^[4] However, any dose modification should be carefully considered in the context of your experimental design, as it may impact the therapeutic efficacy of the compound. A dose-response study may be necessary to identify a dose that balances efficacy with manageable toxicity.

Troubleshooting Guide: Mitigating Weight Loss

This guide provides practical steps to monitor and manage weight loss in mice treated with JNJ-26854165.

Monitoring and Early Detection

Consistent and accurate monitoring is the first line of defense.

Parameter	Frequency	Method	Notes
Body Weight	Daily	Calibrated digital scale	Weigh at the same time each day to minimize diurnal variations.
Food Intake	Daily	Measure remaining food from a known starting amount.	Account for spillage.
Water Intake	Daily	Measure remaining water from a known starting volume.	
Clinical Signs	Daily	Visual assessment	Look for signs of distress such as hunched posture, rough coat, lethargy, or dehydration (skin tenting).

Supportive Care and Nutritional Supplementation

If weight loss is observed, prompt implementation of supportive care is crucial.

Intervention	Rationale	Protocol
Dietary Supplementation	To provide a highly palatable and calorie-dense food source to counteract reduced appetite.	Provide a high-calorie, palatable dietary supplement in addition to the standard chow. Options include commercially available gel-based supplements or nutrient-rich mashes.
Hydration Support	To prevent dehydration, which can exacerbate weight loss and other clinical signs.	Provide a supplementary water source, such as a hydrogel pack or a water bottle with a longer sipper tube, to make drinking easier. In cases of significant dehydration, subcutaneous fluid administration may be warranted under veterinary guidance.
Environmental Enrichment	To reduce stress, which can contribute to poor appetite and weight loss.	Ensure appropriate nesting material and housing enrichment are provided.

Experimental Protocols

Protocol 1: Preparation of a High-Calorie Mash

Objective: To create a palatable, high-energy food supplement to encourage eating in mice with reduced appetite.

Materials:

- Standard rodent chow pellets
- Warm water or electrolyte solution

- Optional: High-calorie nutritional supplement (e.g., peanut butter, sweetened condensed milk - use with caution and consistency)
- Shallow dish or petri dish

Procedure:

- Grind standard rodent chow pellets into a fine powder.
- Slowly add warm water or electrolyte solution to the powdered chow while mixing until a soft, paste-like consistency is achieved. The mash should be moist but not overly wet.
- If using, incorporate a small, consistent amount of a high-calorie supplement to increase palatability and caloric content.
- Place a small amount of the fresh mash in a shallow dish on the cage floor.
- Prepare the mash fresh daily to prevent spoilage.
- Monitor consumption and adjust the amount provided as needed.

Protocol 2: Subcutaneous Fluid Administration

Objective: To correct dehydration in mice exhibiting clinical signs. Note: This procedure should be performed by trained personnel under an approved animal protocol.

Materials:

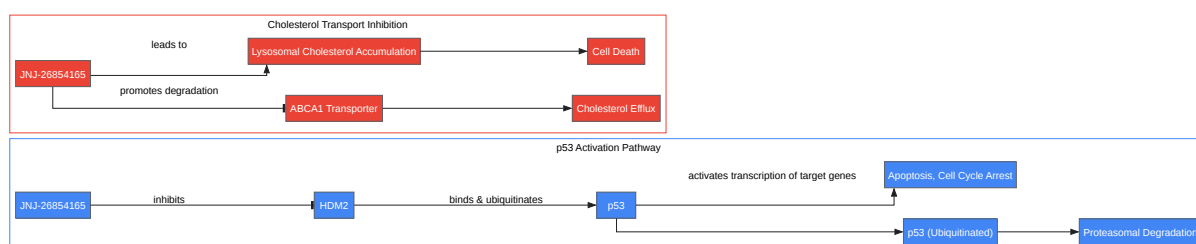
- Sterile, isotonic saline (0.9% NaCl) or Lactated Ringer's solution, warmed to body temperature.
- Sterile syringe (1 or 3 mL)
- Sterile needle (25-27 gauge)
- Disinfectant for the injection site

Procedure:

- Gently restrain the mouse.
- Lift the skin between the shoulder blades to create a "tent."
- Insert the needle into the base of the tent, parallel to the spine. Be careful not to puncture the underlying muscle.
- Slowly inject the warmed fluids. The typical volume is 1-2 mL per 30g mouse, but this should be determined in consultation with a veterinarian.
- Withdraw the needle and gently pinch the injection site to prevent leakage.
- Return the mouse to its cage and monitor for absorption of the fluid bolus.

Visualizations

Signaling Pathways



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Caption: Dual mechanisms of action of JNJ-26854165.

Experimental Workflow

Caption: Workflow for managing weight loss in mice.

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Phone: (601) 213-4426
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